

Elemental Analysis for 5-Phenoxynicotinic Acid: A Comparative Validation Guide

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Compound of Interest

Compound Name: 5-Phenoxynicotinic acid

CAS No.: 668969-15-1

Cat. No.: B6321485

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Executive Summary

In the synthesis of pharmaceutical intermediates like **5-Phenoxynicotinic acid** (CAS: 35620-71-6), confirming structural identity is distinct from validating bulk purity. While High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) are indispensable for structural elucidation, they frequently fail to detect non-chromophoric impurities, inorganic salts, or solvation states that critically impact stoichiometric precision in downstream coupling reactions.

This guide objectively compares Elemental Analysis (CHN Combustion) against spectral alternatives, demonstrating why EA remains the "Gold Standard" for the bulk purity confirmation of **5-Phenoxynicotinic acid**. It includes theoretical data modeling, experimental protocols, and decision-making workflows.

Technical Profile: 5-Phenoxynicotinic Acid

Before establishing analytical criteria, we must understand the analyte's physicochemical properties. **5-Phenoxynicotinic acid** is a pyridine derivative often used as a scaffold in Hypoxia-Inducible Factor (HIF) prolyl hydroxylase inhibitors.

Property	Specification
IUPAC Name	5-Phenoxypyridine-3-carboxylic acid
CAS Number	35620-71-6
Molecular Formula	
Molecular Weight	215.20 g/mol
Physical State	White to off-white solid
Solubility Profile	Soluble in DMSO, MeOH; sparingly soluble in water (zwitterionic character may affect pH-dependent solubility)

Comparative Analysis: EA vs. HRMS vs. qNMR[1]

The following comparison matrix evaluates the utility of each method specifically for verifying a synthesized batch of **5-Phenoxynicotinic acid**.

Table 1: Methodological Performance Matrix

Feature	Elemental Analysis (CHN)	HRMS (ESI-TOF)	H-NMR (DMSO-)
Primary Output	Weight % of C, H, N	Exact Mass ()	Structural Connectivity
Bulk Purity	Excellent (Detects "dead" mass)	Poor (Ion suppression bias)	Good (Only if qNMR with internal std)
Inorganic Detection	Indirect (Values drop proportionally)	None (Unless ICP-MS used)	None (Invisible in H spectrum)
Solvate/Hydrate	High Sensitivity (H% shifts)	Low (Desolvation in source)	Variable (Exchangeable protons)
Sample Size	2–5 mg	< 0.1 mg	5–20 mg
Destructive?	Yes	Yes	No

Expert Insight: The Causality of Choice

- Why HRMS is insufficient: HRMS confirms you made the molecule, but not how much of your sample is the molecule. A sample containing 80% inorganic salt from a coupling reaction (e.g., KBr or Cu salts) will still show a perfect mass peak for the parent ion.
- Why EA is critical for this compound: Nicotinic acid derivatives are prone to forming hydrates or trapping solvents within the crystal lattice. EA is the only method that provides a rapid, solvent-free assessment of the bulk material's composition. If the Carbon % is 2% lower than theoretical, you likely have trapped inorganic salts or water.

Experimental Protocol: CHN Combustion Analysis

To achieve reproducible results for **5-Phenoxynicotinic acid**, specific attention must be paid to the combustion dynamics of the pyridine ring and the potential for hygroscopicity.

Equipment & Reagents[2][3][4][5]

- Instrument: Flash 2000 or Elementar vario EL cube (Combustion temp >950°C).
- Carrier Gas: Helium (99.999% purity).
- Combustion Gas: Oxygen (99.995% purity).
- Standard: Acetanilide (High purity calibration standard).
- Vessels: Tin capsules (pressed to remove air).

Step-by-Step Workflow

- Pre-Treatment (Crucial):
 - Dry the **5-Phenoxynicotinic acid** sample in a vacuum oven at 60°C for 4 hours prior to analysis.
 - Reasoning: Nicotinic acids can form hydrogen-bonded networks with atmospheric water. Surface moisture will artificially inflate %H and depress %C/N.
- Weighing:
 - Weigh 2.000 ± 0.005 mg of the sample into a tin capsule using a microbalance.
 - Fold the capsule hermetically to prevent atmospheric exchange.
- Combustion Parameters:
 - Set furnace temperature to 980°C.
 - Oxygen Injection: Ensure a 5-second oxygen boost.
 - Reasoning: The pyridine ring is thermally stable. Insufficient oxygen can lead to soot formation (incomplete combustion), resulting in low Carbon readings.
- Calibration:
 - Run a "Blank" (empty tin capsule).

- Run K-factor calibration using Acetanilide ().
- Run the sample in triplicate.

Data Presentation & Validation

Theoretical Calculation

Based on the formula

(MW 215.20):

- % Carbon:
- % Hydrogen:
- % Nitrogen:

Table 2: Representative Validation Data (Simulated Case Study)

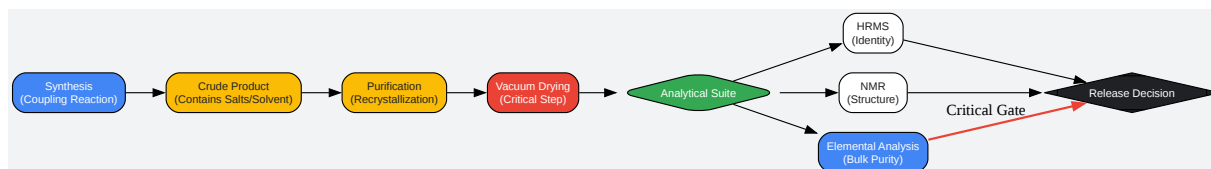
The following table demonstrates how to interpret EA data to diagnose synthesis issues.

Analyte State	% Carbon (Theory: 66.97)	% Hydrogen (Theory: 4.21)	% Nitrogen (Theory: 6.51)	Diagnosis / Interpretation
Batch A (Pure)	66.85 (-0.12)	4.25 (+0.04)	6.49 (-0.02)	PASS. Within acceptable error ()
Batch B (Wet)	64.10 (-2.87)	4.80 (+0.59)	6.20 (-0.31)	FAIL. Low C/N, High H. Indicates ~4% water (Hydrate formation).
Batch C (Salts)	60.20 (-6.77)	3.78 (-0.43)	5.85 (-0.66)	FAIL. All values low. Indicates inorganic contamination (e.g., Silica, KBr).
Batch D (Solvent)	67.50 (+0.53)	4.50 (+0.29)	6.10 (-0.41)	FAIL. High C/H. Indicates trapped organic solvent (e.g., Ethyl Acetate).

Visualization of Analytical Logic

Diagram 1: The Purity Validation Workflow

This flowchart illustrates where EA fits into the broader analytical lifecycle for **5-Phenoxynicotinic acid**.

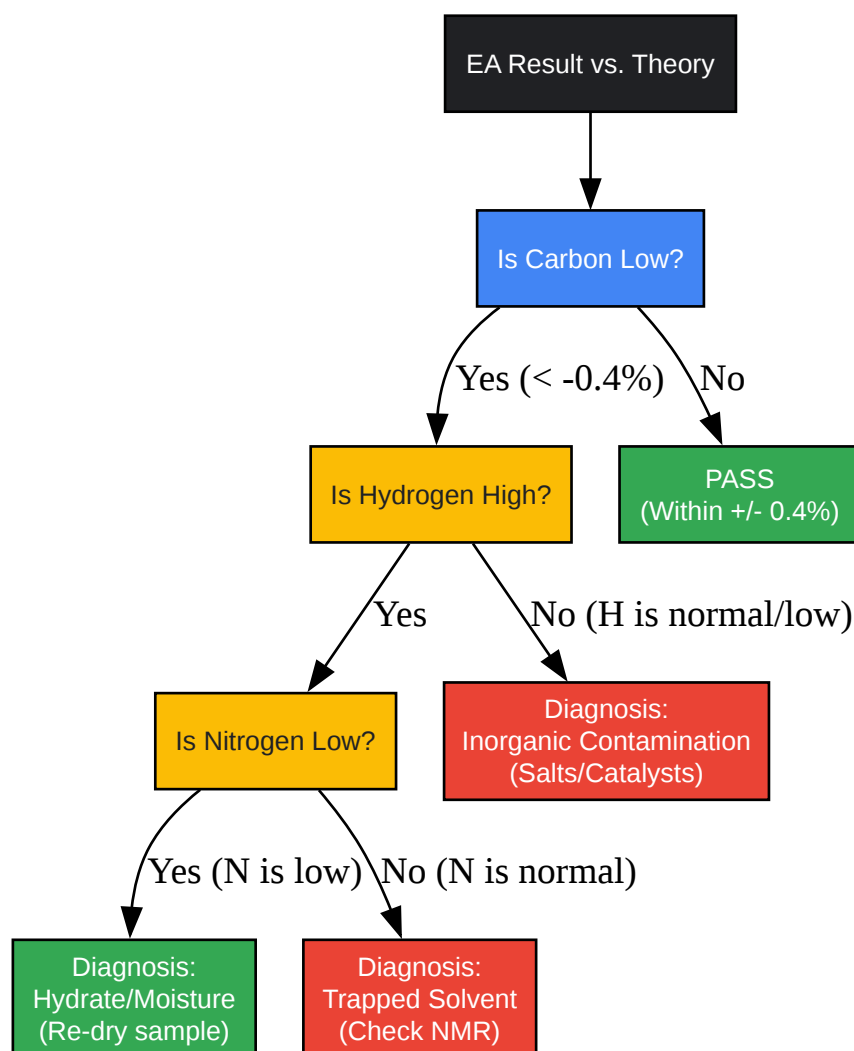


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Caption: Figure 1. Integrated analytical workflow. Note that Elemental Analysis (EA) serves as the critical gatekeeper for bulk purity before release.

Diagram 2: EA Failure Analysis Logic

How to interpret "Failed" EA results for this specific compound.



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Caption: Figure 2. Decision logic for interpreting EA deviations. Low Carbon combined with High Hydrogen typically indicates moisture retention.

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